

# Essential Guide to the Safe Disposal of Dhodh-IN-16

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## Compound of Interest

Compound Name: Dhodh-IN-16

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This document provides immediate and essential safety and logistical information for the proper handling and disposal of **Dhodh-IN-16**, a potent dihydroorotate dehydrogenase (DHODH) inhibitor. Adherence to these procedures is critical for ensuring laboratory safety, minimizing environmental impact, and maintaining regulatory compliance.

## Immediate Safety and Handling Precautions

Before working with **Dhodh-IN-16**, ensure all personnel are familiar with the following safety protocols. All handling of **Dhodh-IN-16** should take place in a well-ventilated area, preferably within a chemical fume hood.<sup>[1]</sup> An accessible safety shower and eye wash station are mandatory.<sup>[1]</sup>

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety goggles with side-shields.<sup>[1]</sup>
- Hand Protection: Chemical-resistant gloves are required.<sup>[1]</sup>
- Skin and Body Protection: Wear an impervious lab coat or other protective clothing.<sup>[1]</sup>
- Respiratory Protection: Use a suitable respirator if there is a risk of dust or aerosol formation.<sup>[1]</sup>

## Spill Management

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and contamination.

- Evacuate and Ventilate: Clear the area of all non-essential personnel and ensure adequate ventilation.[\[1\]](#)
- Containment: Prevent the spill from spreading and keep it away from drains and water sources.[\[1\]](#)
- Absorption:
  - For liquid spills (e.g., solutions in DMSO), cover with a liquid-binding material such as diatomite or a universal binder.[\[1\]](#)
  - For solid spills, gently collect the material with a wet cloth or by carefully sweeping to avoid creating dust.[\[1\]](#)
- Decontamination: Clean the spill area and any contaminated equipment thoroughly with alcohol.[\[1\]](#)
- Collection and Disposal: Place all contaminated materials, including absorbents and cleaning supplies, into a clearly labeled, sealed container for hazardous waste disposal.[\[1\]](#)

## Dhodh-IN-16 Waste Disposal Procedures

Proper disposal of **Dhodh-IN-16** and associated materials is crucial. Do not dispose of **Dhodh-IN-16** down the drain or in regular trash.[\[1\]](#) All waste must be treated as hazardous.

Waste Segregation:

- Solid Waste: Includes contaminated PPE (gloves, lab coats), plasticware (pipette tips, tubes), and absorbent materials from spills.
- Liquid Waste: Consists of unused **Dhodh-IN-16** solutions (e.g., in DMSO) and contaminated solvents.[\[1\]](#)

- Empty Containers: Treat as hazardous waste unless thoroughly decontaminated.[1]

#### Step-by-Step Disposal Protocol:

- Personal Protective Equipment (PPE): Before handling waste, ensure you are wearing the appropriate PPE as described above.
- Waste Collection:
  - Solid Waste: Collect in a designated, clearly labeled hazardous waste container that is compatible with the chemical and has a secure lid.
  - Liquid Waste: Collect in a designated hazardous waste container suitable for liquid organic waste. Do not mix with other waste streams unless permitted by your institution's Environmental Health and Safety (EHS) guidelines.
- Labeling:
  - Clearly label all waste containers with "Hazardous Waste" and the full chemical name, "**Dhodh-IN-16**".[2]
  - For liquid waste, also list all components, such as "Dimethyl Sulfoxide (DMSO)," and indicate the approximate concentration and volume.[2]
- Storage: Store sealed hazardous waste containers in a designated satellite accumulation area within the laboratory.[2] Use secondary containment to prevent spills.[2]
- Disposal: Arrange for the collection of hazardous waste through your institution's EHS office. Dispose of the substance in accordance with all applicable federal, state, and local regulations.[1] This typically involves a licensed hazardous waste disposal company.[1]

## Quantitative Data Summary

The following table summarizes key quantitative data for **Dhodh-IN-16**.

Property	Value	Reference
IUPAC Name	6-[4-ethyl-3-(hydroxymethyl)-5-oxo-1,2,4-triazol-1-yl]-7-fluoro-2-(2-methylphenyl)-4-propan-2-ylisoquinolin-1-one	[3]
Molecular Formula	C <sub>24</sub> H <sub>25</sub> FN <sub>4</sub> O <sub>3</sub>	[3][4]
Molecular Weight	436.48 g/mol	[3]
CAS Number	2511248-11-4	[3][5]
Appearance	Solid	[3]
Human DHODH IC <sub>50</sub>	0.396 nM	[3][6]
MOLM-13 Cell Growth IC <sub>50</sub>	0.2 nM	[3][6]
Solubility in DMSO	95 mg/mL (217.65 mM)	

## Experimental Protocols

### DHODH Enzyme Activity Assay:

This protocol outlines a common method to determine the in vitro inhibitory activity of **Dhodh-IN-16** against human DHODH. The assay measures the reduction of 2,6-dichloroindophenol (DCIP), which acts as a terminal electron acceptor in the DHODH-catalyzed reaction.[3]

#### Materials:

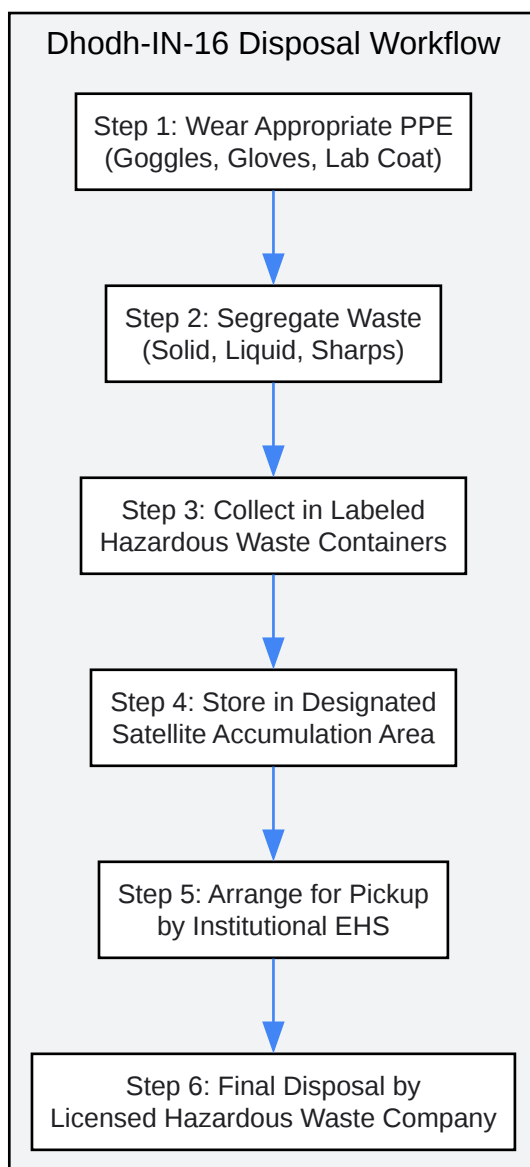
- Recombinant human DHODH enzyme
- **Dhodh-IN-16**
- Dihydroorotate (substrate)
- 2,6-dichloroindophenol (DCIP)
- Assay buffer (e.g., 50 mM Tris-HCl pH 8.0, 0.1% Triton X-100, 150 mM KCl)[7]

- Microplate reader

#### Procedure:

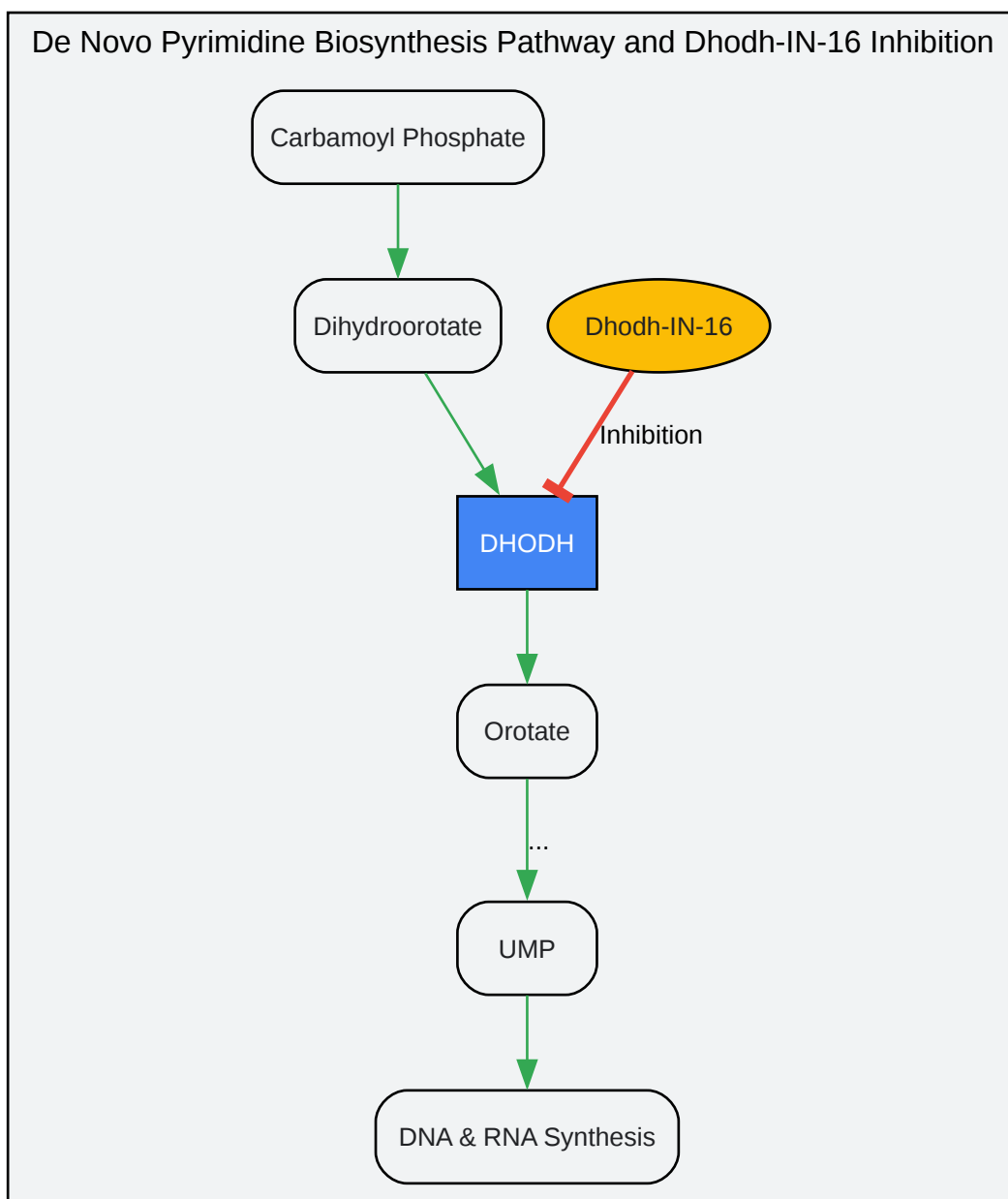
- Prepare a serial dilution of **Dhodh-IN-16** in the assay buffer.
- Add the serially diluted **Dhodh-IN-16** or a vehicle control (e.g., DMSO) to the wells of a microplate.
- Add the recombinant human DHODH enzyme to all wells except for the blank.
- Pre-incubate the plate at room temperature (e.g., for 15 minutes) to allow the inhibitor to bind to the enzyme.<sup>[8]</sup>
- Initiate the enzymatic reaction by adding the substrate, dihydroorotate.<sup>[8]</sup>
- Immediately measure the decrease in absorbance of DCIP at 600 nm over time using a microplate reader.<sup>[8][9]</sup> The rate of DCIP reduction is proportional to DHODH activity.<sup>[8]</sup>
- Calculate the percent inhibition for each concentration of **Dhodh-IN-16** relative to the vehicle control.
- Determine the IC<sub>50</sub> value by fitting the data to a dose-response curve.<sup>[8]</sup>

## Visualizations



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Caption: A step-by-step workflow for the safe disposal of **Dhodh-IN-16** waste.



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Caption: Inhibition of DHODH by **Dhodh-IN-16** blocks pyrimidine synthesis.

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